

Personal protective equipment for handling Benzophenone-2,4,5-tricarboxylic Acid

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Compound of Interest

Compound Name: *Benzophenone-2,4,5-tricarboxylic Acid*

Cat. No.: *B162292*

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Essential Safety and Handling Guide for Benzophenone-2,4,5-tricarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Benzophenone-2,4,5-tricarboxylic Acid** (CAS No. 135989-69-4). The following information is compiled to ensure the safe handling of this chemical in a laboratory setting, prioritizing the well-being of all personnel.

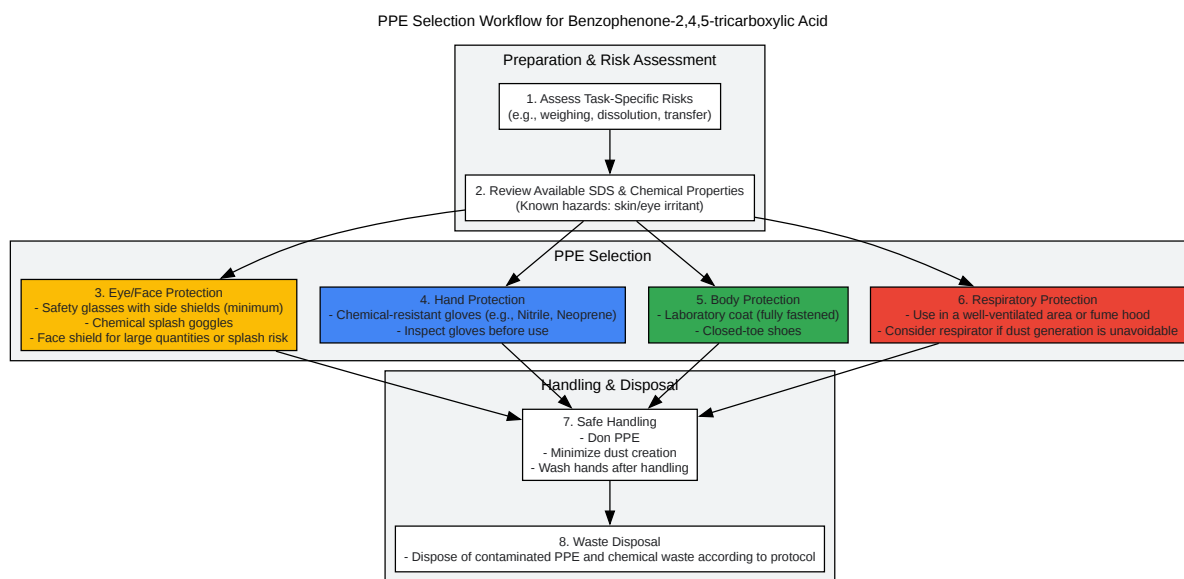
Hazard and Exposure Data

Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for **Benzophenone-2,4,5-tricarboxylic Acid**, the following table summarizes the known hazards and general protective measures. The recommendations are based on information from suppliers and general safety principles for aromatic carboxylic acids.

Parameter	Information	Source
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.	[1][2]
Signal Word	Warning	[2]
Physical Form	White to Almost white powder to crystal.	[3]
Permissible Exposure Limit (PEL)	Data not available	N/A
Threshold Limit Value (TLV)	Data not available	N/A
Immediately Dangerous to Life or Health (IDLH)	Data not available	N/A
Glove Breakthrough Time	Data not available for this specific compound. Select gloves resistant to organic acids and ketones.	N/A

Personal Protective Equipment (PPE) Selection Workflow

The following diagram outlines the decision-making process for selecting and using appropriate PPE when handling **Benzophenone-2,4,5-tricarboxylic Acid**.



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Caption: Workflow for PPE selection when handling **Benzophenone-2,4,5-tricarboxylic Acid**.

Operational Plan

This section provides step-by-step guidance for the safe handling of **Benzophenone-2,4,5-tricarboxylic Acid** in a laboratory environment.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number (135989-69-4), and hazard warnings.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible materials. Keep the container tightly closed.

Handling and Use

- **Pre-Experiment Checklist:**
 - Ensure a chemical fume hood is available and functioning correctly.
 - Locate the nearest eyewash station and safety shower.
 - Gather all necessary PPE as outlined in the workflow diagram.
- **Donning PPE:**
 - Wear a laboratory coat, ensuring it is fully buttoned.
 - Put on safety glasses with side shields or chemical splash goggles.
 - Wear chemical-resistant gloves (e.g., nitrile or neoprene). Inspect gloves for any tears or punctures before use.
- **Procedure:**
 - Conduct all manipulations of the solid compound that may generate dust within a chemical fume hood to minimize inhalation exposure.
 - Use a spatula for transferring the powder. Avoid scooping or pouring in a manner that creates airborne dust.
 - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
 - Keep containers closed when not in use.

- After handling, wash hands thoroughly with soap and water, even if gloves were worn.[\[1\]](#)
[\[2\]](#)

Spill and Emergency Procedures

- Small Spills (Solid):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, gently sweep the solid material to avoid creating dust.
 - Collect the material into a labeled container for hazardous waste.
 - Clean the spill area with a damp cloth or paper towel, and place the cleaning materials in the hazardous waste container.
- Skin Contact:
 - Immediately flush the affected skin with plenty of water.[\[1\]](#)[\[2\]](#)
 - Remove contaminated clothing.
 - If skin irritation occurs, seek medical advice.[\[2\]](#)
- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
 - Remove contact lenses if present and easy to do.
 - If eye irritation persists, seek medical attention.[\[2\]](#)

Disposal Plan

Dispose of all waste containing **Benzophenone-2,4,5-tricarboxylic Acid** in accordance with institutional and local regulations for chemical waste.

- Solid Waste:

- Collect unused or contaminated solid **Benzophenone-2,4,5-tricarboxylic Acid** in a clearly labeled, sealed container for hazardous waste.
- Label the container as "Hazardous Waste" and include the chemical name.
- Contaminated Materials:
 - Dispose of contaminated gloves, weighing papers, and other disposable materials in a designated solid hazardous waste container.
- Solutions:
 - Collect solutions containing **Benzophenone-2,4,5-tricarboxylic Acid** in a labeled container for liquid organic acid waste.
 - Do not pour solutions down the drain.^[4]
- Disposal Method:
 - The primary recommended disposal method for this type of organic compound is incineration by a licensed waste disposal company.^[5]
 - Contact your institution's Environmental Health and Safety (EHS) office for specific procedures and to arrange for waste pickup.

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